

Uniconazole P: Formulation and Preparation for Experimental Use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Uniconazole P

Cat. No.: B1683726

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Uniconazole P, a potent triazole-based plant growth retardant, is a valuable tool for researchers investigating plant development, hormone signaling, and stress responses. Its primary mode of action is the inhibition of gibberellin (GA) biosynthesis, leading to reduced internodal elongation and a more compact plant stature.[1][2][3][4][5] Additionally, **Uniconazole P** has been shown to inhibit the catabolism of abscisic acid (ABA), a key hormone in stress tolerance, thereby enhancing plant resilience to environmental challenges.[6][7] This document provides detailed protocols for the formulation and preparation of **Uniconazole P** for experimental use, along with a summary of its key properties and signaling pathways.

Data Presentation

Physicochemical Properties of Uniconazole P

Property	Value	Reference
Molecular Formula	C15H18ClN3O	[8][9]
Molecular Weight	291.77 g/mol	[9]
Appearance	White to light brown crystalline solid	[4][8]
Melting Point	152.1–155.0 °C	[4]
Storage Temperature	-20°C	[8]
Stability	≥ 4 years at -20°C	[8]

Solubility of Uniconazole P

Solvent	Solubility	Notes	Reference
DMSO	~45 mg/mL (154.23 mM)	Sonication is recommended for dissolution.	[10]
Ethanol	~30 mg/mL	[8]	
Dimethylformamide (DMF)	~30 mg/mL	[8]	
Water	Sparingly soluble (< 0.1 mg/mL)	Low water solubility (8.41 mg/L).	[10][11]
1:1 Ethanol:PBS (pH 7.2)	~0.5 mg/mL	Prepare by first dissolving in ethanol, then diluting with PBS. Aqueous solutions are not recommended for storage beyond one day.	[8]

Common Experimental Concentrations of Uniconazole P

Application Method	Plant Type	Concentration Range	Reference
Foliar Spray	Bedding Plants (moderate vigor)	1 - 2 ppm	[12]
Bedding Plants (aggressive)	4 - 6 ppm	[12]	
Herbaceous Perennials	10 - 15 ppm	[12]	
Tomato Transplants	2.5 - 10 mg/L (ppm)	[13][14]	
Flowering Chinese Cabbage	25 - 200 mg/L (ppm)	[15]	
Drench	Bedding Plants	0.5 - 2 ppm	[12]
Amorpha fruticosa Seedlings	100 - 200 mg/L (ppm)	[16]	
Seed Coating	Rapeseed	500 - 750 mg/L (ppm)	[17]
In vitro Assay (ABA 8'-hydroxylase inhibition)	0 - 50 μ M	[7]	

Experimental Protocols

Protocol 1: Preparation of Uniconazole P Stock Solution

This protocol describes the preparation of a concentrated stock solution of **Uniconazole P**, which can be further diluted to the desired working concentration.

Materials:

- **Uniconazole P** (crystalline solid)
- Dimethyl sulfoxide (DMSO) or Ethanol
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Inert gas (e.g., nitrogen or argon) (optional)

Procedure:

- Weigh the desired amount of **Uniconazole P** crystalline solid in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO or ethanol to achieve the desired stock concentration (e.g., 10 mg/mL).
- For optimal dissolution, purge the solvent with an inert gas before adding it to the **Uniconazole P**.[\[8\]](#)
- Vortex the solution until the **Uniconazole P** is completely dissolved. Sonication can be used to aid dissolution if necessary.[\[10\]](#)
- Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[\[7\]](#) Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Aqueous Working Solutions for Plant Application

This protocol details the dilution of the **Uniconazole P** stock solution to prepare aqueous working solutions for foliar spray or drench applications.

Materials:

- **Uniconazole P** stock solution (from Protocol 1)
- Sterile deionized or distilled water
- Tween 20 or other suitable surfactant (for foliar spray)
- Sterile container for mixing

Procedure:

- Calculate the volume of stock solution required to achieve the desired final concentration in the desired final volume of the working solution.
- For Drench Application:
 - Add the calculated volume of the **Uniconazole P** stock solution to the appropriate volume of sterile water in a clean container.
 - Mix thoroughly by inversion or gentle stirring.
- For Foliar Spray Application:
 - Add the calculated volume of the **Uniconazole P** stock solution to the appropriate volume of sterile water.
 - Add a surfactant, such as Tween 20, to a final concentration of 0.01-0.1% (v/v) to ensure even coverage on the leaf surface.
 - Mix thoroughly by inversion or gentle stirring.
- Use the freshly prepared aqueous solution immediately for experiments. It is not recommended to store aqueous solutions for more than one day.^[8]

Protocol 3: In Vivo Formulation for Animal Studies

This protocol provides an example of a formulation for in vivo administration of **Uniconazole P** in animal studies.

Materials:

- **Uniconazole P**
- DMSO
- PEG300
- Tween 80
- Saline solution

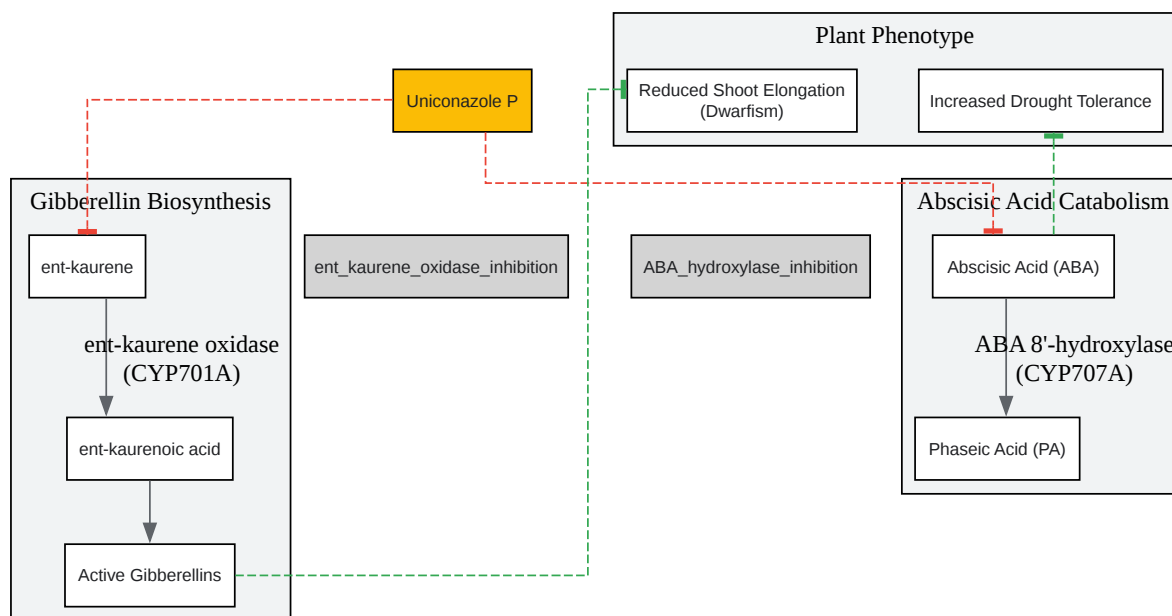
- Sterile tubes
- Vortex mixer and/or sonicator

Procedure:

- Prepare a formulation consisting of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[\[10\]](#)
- Dissolve the **Uniconazole P** first in DMSO.
- Sequentially add the PEG300, Tween 80, and saline, ensuring the solution is clear after each addition.
- If necessary, use heating and/or sonication to aid dissolution.[\[10\]](#)
- This formulation can achieve a **Uniconazole P** concentration of up to 2 mg/mL.[\[10\]](#)

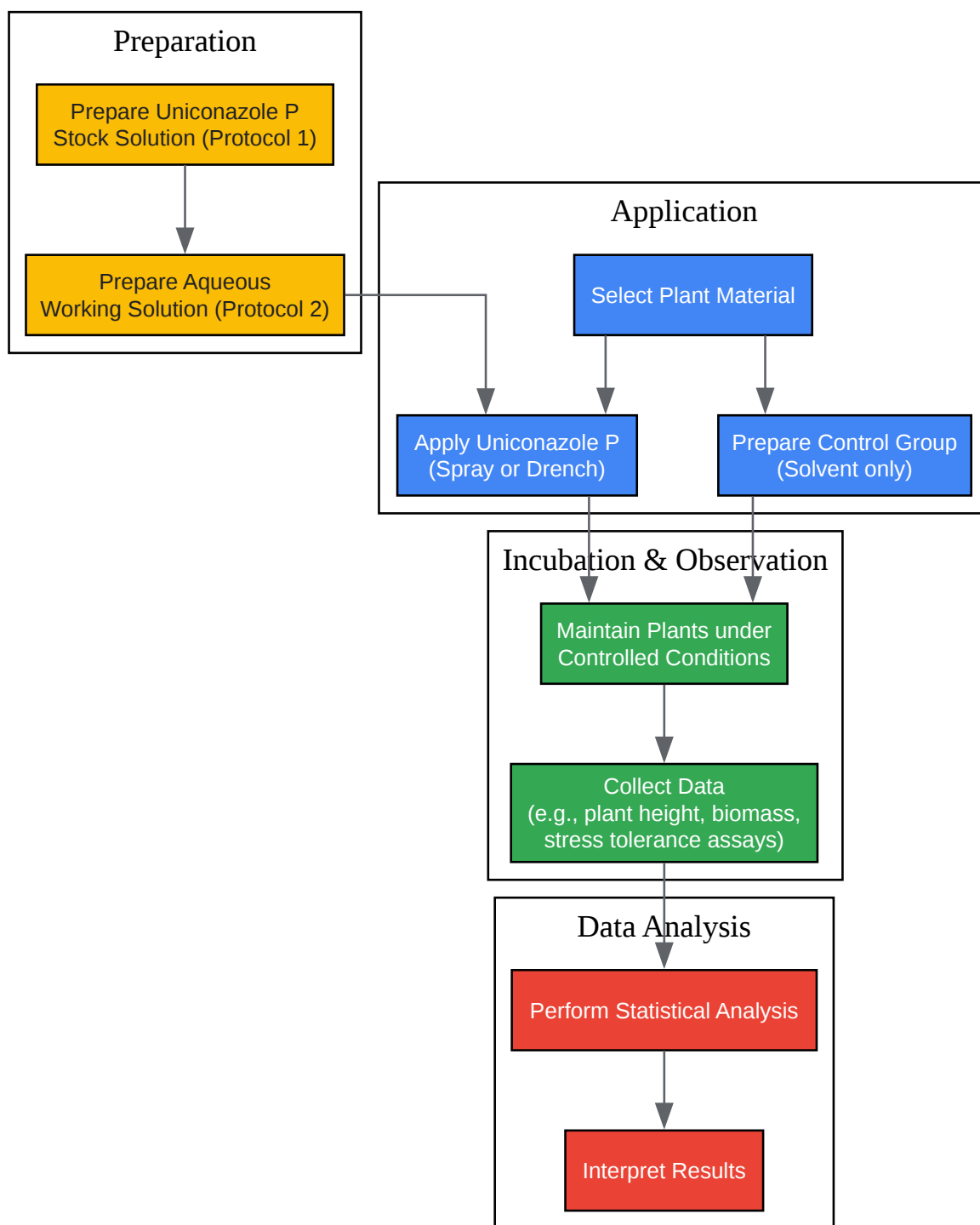
Mandatory Visualization

Signaling Pathways and Experimental Workflows



[Click to download full resolution via product page](#)

Caption: **Uniconazole P**'s dual inhibitory action on plant hormone pathways.



[Click to download full resolution via product page](#)

Caption: A generalized experimental workflow for studying **Uniconazole P** effects.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Uniconazole-mediated growth regulation in *Ophiopogon japonicus*: yield maximization vs. medicinal quality trade-offs - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Effects of the Growth Retardant Uniconazole-P on Endogenous Levels of Hormones in Rice Plants | Semantic Scholar [semanticscholar.org]
- 3. Uniconazole-P | SIELC Technologies [sielc.com]
- 4. Uniconazole - Wikipedia [en.wikipedia.org]
- 5. chemicalwarehouse.com [chemicalwarehouse.com]
- 6. academic.oup.com [academic.oup.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. Uniconazole P | C₁₅H₁₈ClN₃O | CID 6436639 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Uniconazole | ROS Kinase | P450 | TargetMol [targetmol.com]
- 11. Uniconazole (Ref: XE 1019) [sitem.herts.ac.uk]
- 12. canr.msu.edu [canr.msu.edu]
- 13. cabidigitallibrary.org [cabidigitallibrary.org]
- 14. hort [journals.ashs.org]
- 15. Frontiers | Transcriptomic and metabolomic analyses reveal the mechanism of uniconazole inducing hypocotyl dwarfing by suppressing BrbZIP39–BrPAL4 module mediating lignin biosynthesis in flowering Chinese cabbage [frontiersin.org]
- 16. mdpi.com [mdpi.com]
- 17. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Uniconazole P: Formulation and Preparation for Experimental Use]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1683726#uniconazole-p-formulation-and-preparation-for-experimental-use>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com